

# Experimental setup for $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$ reaction studies.

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## Compound of Interest

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This document provides detailed application notes and protocols for studying the  $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$  reaction, a key process in the nucleosynthesis of  $^{44}\text{Ti}$  during core-collapse supernovae. The methodologies described are intended for researchers and scientists in the fields of nuclear astrophysics and related disciplines.

## Introduction

The  $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$  reaction is the primary production route for the radioactive isotope  $^{44}\text{Ti}$  in the  $\alpha$ -rich freeze-out phase of supernova explosions.[1] The abundance of  $^{44}\text{Ti}$ , observable through its characteristic  $\gamma$ -ray emissions from supernova remnants like Cassiopeia A, serves as a crucial diagnostic tool for understanding the explosion mechanism.[2][3] Accurate measurement of this reaction's cross-section at astrophysically relevant energies is therefore essential for validating and refining supernova models.[4] Several experimental techniques have been employed to study this reaction, each with unique advantages and challenges. This document details the protocols for three primary methods: Inverse Kinematics with a Recoil Mass Spectrometer, the Activation Method followed by Accelerator Mass Spectrometry (AMS), and in-beam Prompt Gamma-ray Spectroscopy.

## Method 1: Inverse Kinematics with Recoil Mass Spectrometer

This technique reverses the conventional roles of projectile and target, bombarding a light gas target with a heavy ion beam. This approach is particularly effective for studying reactions at

low energies, offering high efficiency and excellent background suppression. The DRAGON (Detector of Recoils and Gammas Of Nuclear reactions) facility at TRIUMF is a prime example of an experimental setup utilizing this method.[\[1\]](#)[\[5\]](#)

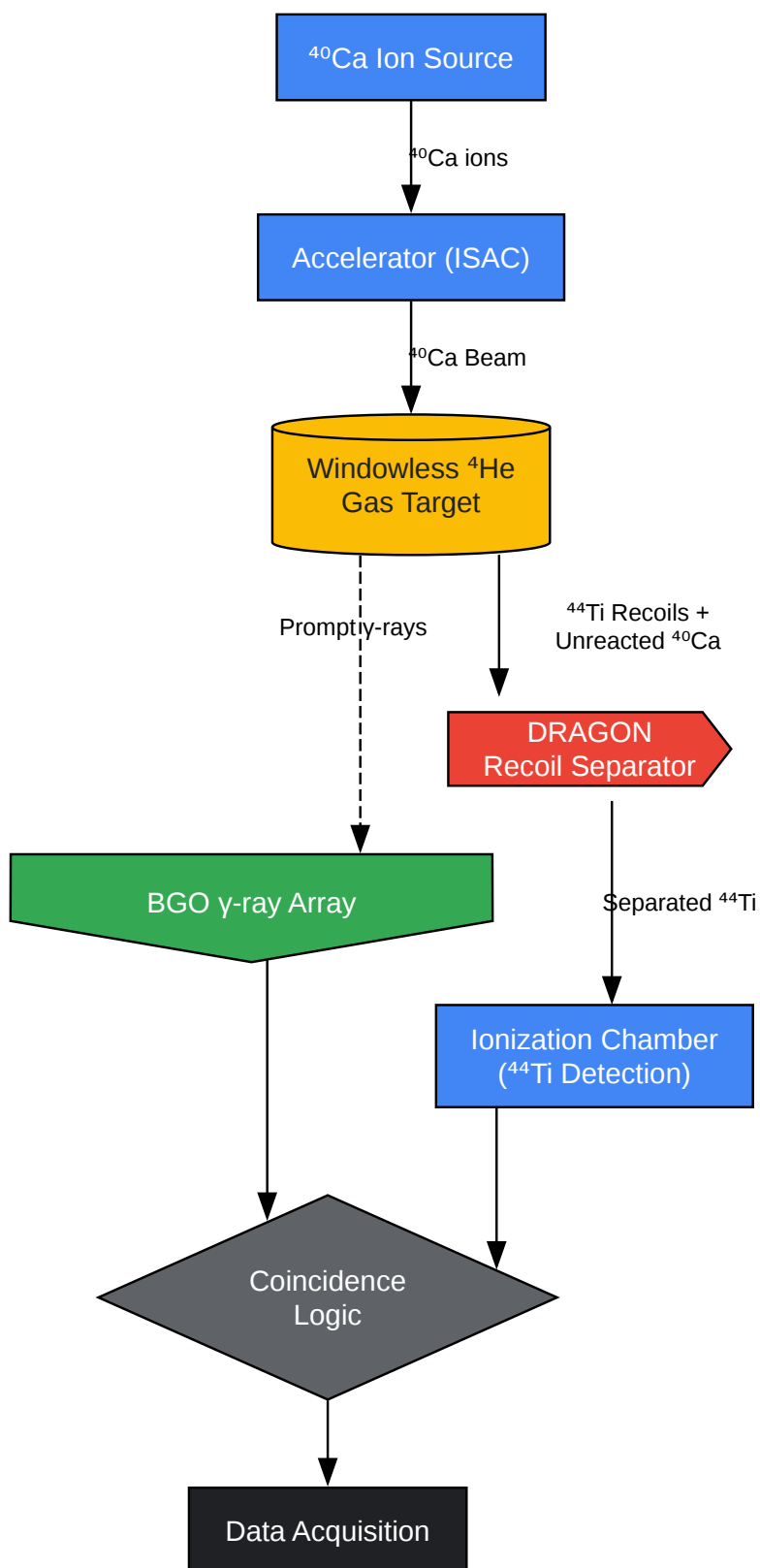
## Experimental Protocol

- **Beam Production:** A high-intensity  $^{40}\text{Ca}$  beam is generated, accelerated, and delivered to the target area. At TRIUMF-ISAC,  $^{40}\text{Ca}$  beams with energies ranging from 0.60 to 1.15 MeV/nucleon are used to cover the entire astrophysically relevant temperature range.[\[1\]](#)[\[5\]](#)
- **Target System:** The  $^{40}\text{Ca}$  beam bombards a windowless, differentially pumped helium ( $^4\text{He}$ ) gas target. The gas is continuously recirculated and purified to maintain high target purity. The pressure is precisely controlled to define the interaction density.
- **Recoil Separation:** The  $^{44}\text{Ti}$  reaction products (recoils) emerge from the target in the forward direction along with the unreacted  $^{40}\text{Ca}$  beam. The recoil mass spectrometer, such as DRAGON, uses a series of magnetic and electric dipoles to separate the  $^{44}\text{Ti}$  recoils from the much more intense primary beam based on their mass-to-charge ratio difference.[\[1\]](#)
- **Detection and Identification:**
  - A Bismuth Germanate (BGO) scintillator array surrounds the gas target to detect the prompt  $\gamma$ -rays emitted from the  $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$  reaction.[\[1\]](#)
  - The separated  $^{44}\text{Ti}$  recoils are guided to a detector at the end of the spectrometer, typically a double-sided silicon strip detector or an ionization chamber, which measures their energy and position.[\[1\]](#)
  - The definitive identification of a  $^{44}\text{Ti}$  event is made by detecting a recoil in coincidence with a prompt  $\gamma$ -ray, which reduces background by several orders of magnitude.[\[1\]](#)

## Quantitative Data: DRAGON Experiment

Parameter	Value	Reference
Beam	$^{40}\text{Ca}$	[1]
Beam Energy	0.60 - 1.15 MeV/nucleon	[1][5]
Target	$^4\text{He}$ Gas	[1]
Target Pressure	4 - 8 Torr	[6]
Spectrometer	DRAGON Recoil Mass Spectrometer	[1]
Gamma Detectors	BGO Scintillator Array	[1]
Recoil Detector	Ionization Chamber	[1]

## Experimental Workflow: Inverse Kinematics



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Workflow for the inverse kinematics experiment at DRAGON.

## Method 2: Activation and Accelerator Mass Spectrometry (AMS)

The activation method is a powerful technique for measuring integral cross-sections.[7] It involves irradiating a target to produce a radioactive species, which is then chemically separated and counted offline. For the  $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$  reaction, this involves counting the long-lived  $^{44}\text{Ti}$  atoms ( $t_{1/2} \approx 59$  years) using the ultra-sensitive AMS technique.[3]

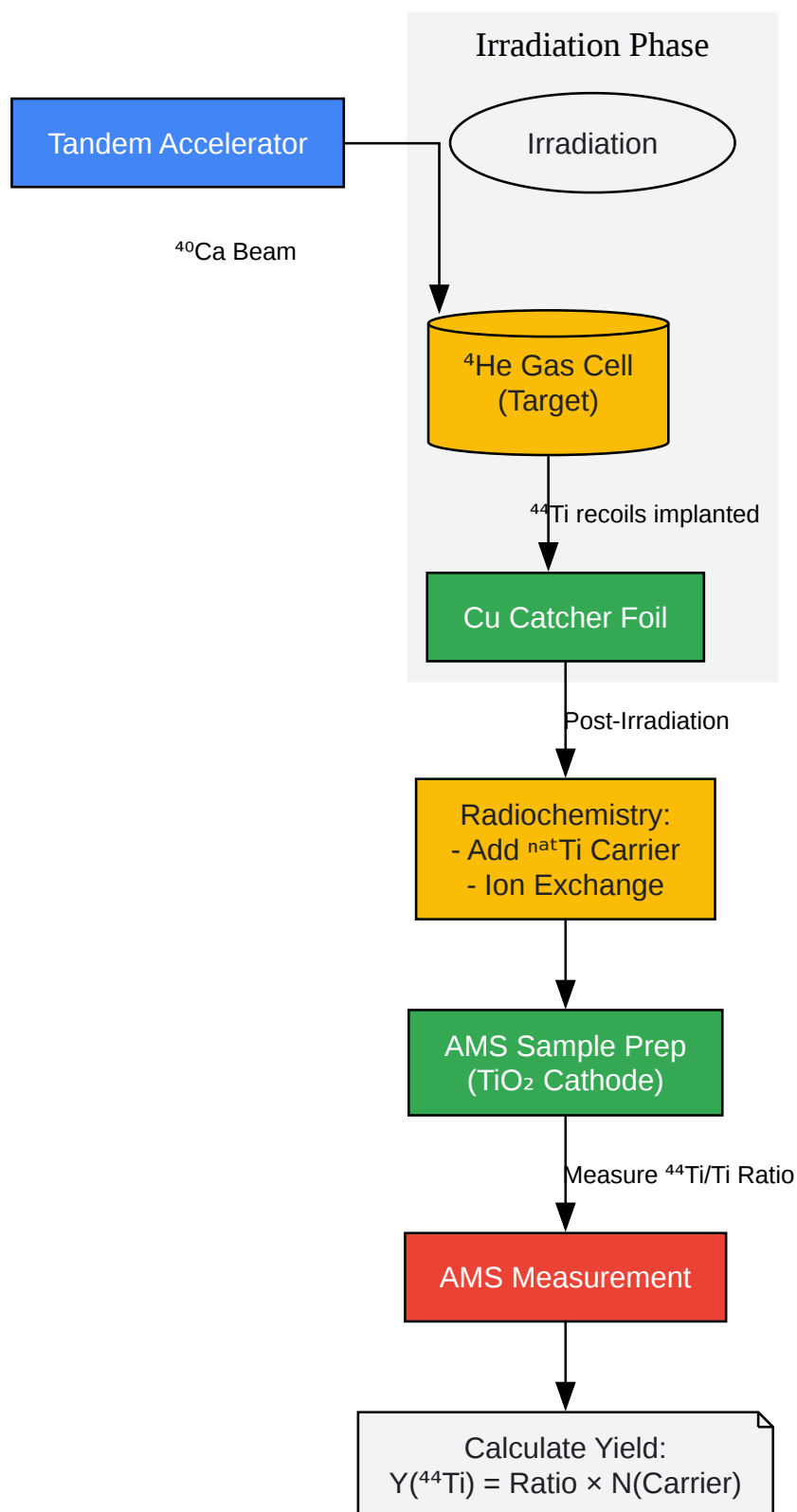
### Experimental Protocol

- **Irradiation Setup:** A  $^{40}\text{Ca}$  beam from an accelerator (e.g., a Tandem accelerator) is directed into a gas cell filled with high-purity  $^4\text{He}$  gas.[8] The entire gas cell assembly is electrically insulated to function as a Faraday cup for precise beam current integration.[8]
- **Catcher Foil:** The  $^{44}\text{Ti}$  recoils produced in the gas cell are implanted into a high-purity catcher foil placed downstream of the gas. High-purity copper is often used for this purpose.[9]
- **Chemical Extraction:** After irradiation, the catcher foil is removed. The implanted  $^{44}\text{Ti}$  is chemically extracted. This involves dissolving the catcher and using ion-exchange chromatography to separate the titanium from the bulk catcher material. A known amount of natural titanium (natTi) carrier is added at the beginning of the process to allow for the determination of the overall efficiency.[8]
- **Sample Preparation:** The separated titanium is converted into a stable chemical form (e.g.,  $\text{TiO}_2$ ) and pressed into a cathode suitable for an AMS ion source.
- **AMS Measurement:** The isotopic ratio of  $^{44}\text{Ti}$  to the stable Ti carrier isotopes (e.g.,  $^{48}\text{Ti}$ ) in the sample is measured using AMS. This technique can detect extremely low concentrations (ratios below  $10^{-12}$ ), making it ideal for measuring small reaction cross-sections.[8] The total number of  $^{44}\text{Ti}$  atoms produced is calculated from the measured ratio and the known amount of carrier added.[8]

### Quantitative Data: Activation/AMS Experiments

Parameter	Value	Reference
Beam	$^{40}\text{Ca}$	[8]
Center-of-Mass Energy (Ecm)	2.1 - 4.17 MeV	[8]
Target	$^4\text{He}$ Gas Cell	[8]
Catcher	High-purity Copper	[9]
Measurement Technique	Accelerator Mass Spectrometry (AMS)	[1][9]
Measured Ratio ( $^{44}\text{Ti}/\text{Ti}$ )	$< 10^{-12}$	[8]
Derived Average Resonance Strength	~150 eV	[8]

## Experimental Workflow: Activation/AMS Method



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Workflow for the activation method with AMS analysis.

## Method 3: In-beam Prompt Gamma-ray Spectroscopy

This classical nuclear physics technique involves bombarding a solid target with a light ion beam and detecting the prompt  $\gamma$ -rays emitted from the nuclear reaction. It is particularly useful for identifying and measuring the strength of individual, narrow resonances in the reaction cross-section.<sup>[1]</sup>

### Experimental Protocol

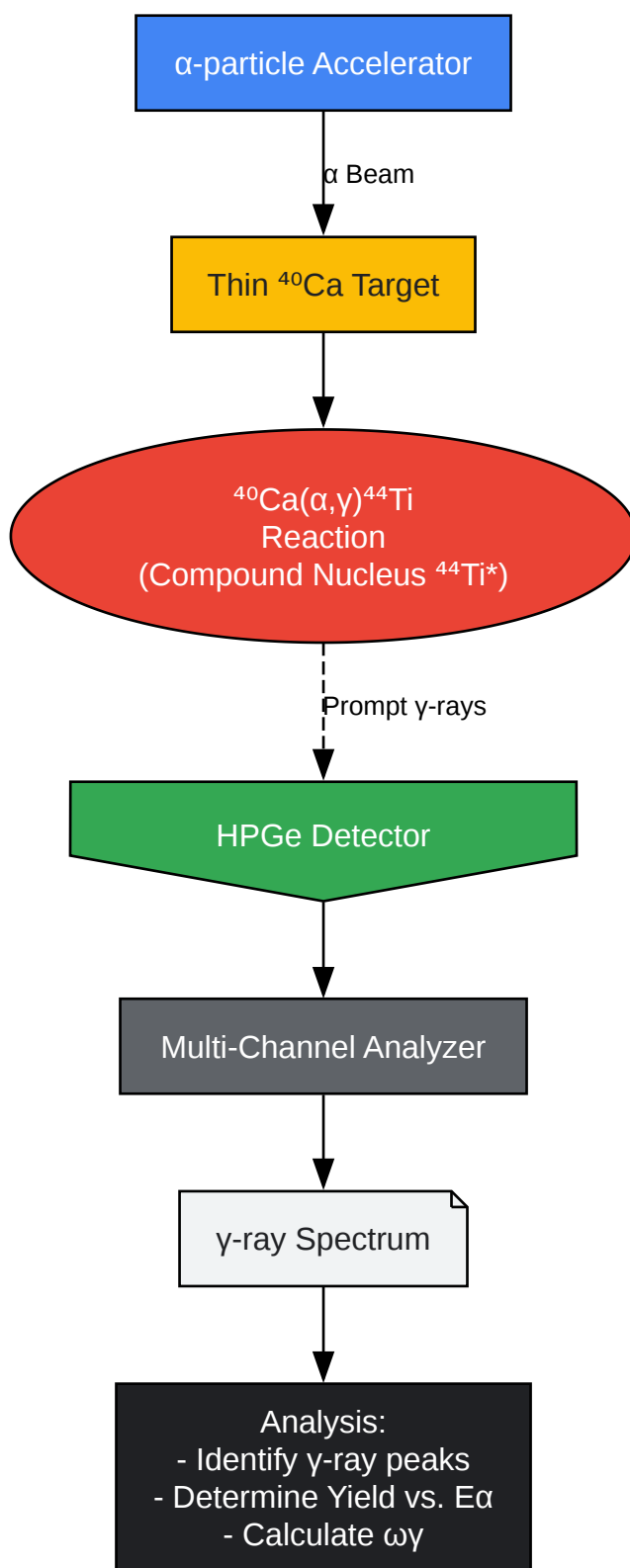
- **Target Preparation:** A thin, uniform target of  $^{40}\text{Ca}$  is required. This is typically prepared by vacuum evaporation of metallic calcium or a stable calcium compound (e.g.,  $\text{CaCO}_3$ ) onto a high-purity, durable backing material (like tantalum or carbon) that produces minimal background radiation.<sup>[10]</sup> The target thickness and uniformity are critical and are often measured using techniques like Rutherford Backscattering Spectrometry (RBS) or Elastic Recoil Detection Analysis (ERDA).<sup>[11]</sup>
- **Beam and Irradiation:** A well-defined beam of alpha particles ( $^4\text{He}^{2+}$ ) from an accelerator is directed onto the  $^{40}\text{Ca}$  target. The beam energy is varied in small steps to scan across the energy region of interest.<sup>[12][13]</sup>
- **Gamma-ray Detection:** One or more High-Purity Germanium (HPGe) detectors are placed at specific angles around the target chamber.<sup>[13]</sup> HPGe detectors are used for their excellent energy resolution, which is necessary to distinguish the  $\gamma$ -rays from the  $^{40}\text{Ca}(\alpha,\gamma)^{44}\text{Ti}$  reaction from background radiation.
- **Data Acquisition and Analysis:** For each beam energy, a  $\gamma$ -ray energy spectrum is recorded. The yield of the characteristic  $\gamma$ -rays from the decay of excited states in  $^{44}\text{Ti}$  is measured. By analyzing the yield as a function of beam energy, the positions and strengths ( $\omega\gamma$ ) of individual resonances can be determined.<sup>[1][11]</sup>

### Quantitative Data: Prompt Gamma-ray Measurements



E $\alpha$ (lab, MeV)	E <sub>cm</sub> (MeV)	Resonance Strength ( $\omega\gamma$ , eV)	Reference
4.497	4.088	$0.92 \pm 0.20$	[11]
4.510	4.100	$6.2 \pm 0.5$	[11]
4.523	4.112	$1.32 \pm 0.24$	[11]
2.75 - 4.00	2.50 - 3.64	12 isolated resonances measured	[1]

## Experimental Logic: Prompt Gamma-ray Spectroscopy



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Logic diagram for prompt gamma-ray spectroscopy.

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